

Crystal Structure of 2-Anthraquinonecarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Anthraquinonecarboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of **2-Anthraquinonecarboxylic acid** (C₁₅H₈O₄), a compound noted for its potential anti-inflammatory properties.[1] This document summarizes its crystallographic data, details the experimental protocols used for its structure determination, and presents key structural features.

Crystallographic Data

The crystal structure of **2-Anthraquinonecarboxylic acid** was determined using synchrotron X-ray powder diffraction data and optimized with density functional theory (DFT) techniques.[2][3][4][5] The compound crystallizes in the triclinic space group P-1.[2][3][4][5] The asymmetric unit contains two independent molecules of **2-Anthraquinonecarboxylic acid**. [2][3][4][5] A summary of the crystallographic data is presented in Table 1.

Parameter	Value
Formula	C ₁₅ H ₈ O ₄
Space Group	P-1
a (Å)	3.7942(2)[2][3][4][5]
b (Å)	13.266(5)[2][3][4]
c (Å)	22.835(15)[2][3][4]
α (°)	73.355(30)[2][3][4]
β (°)	89.486(6)[2][3][4]
γ (°)	86.061(1)[2][3][4]
Volume (Å ³)	1098.50(7)[2][3][4]
Z	4[2][3][4][5]

Molecular and Crystal Packing

The crystal structure of **2-Anthraquinonecarboxylic acid** features two independent molecules in the asymmetric unit.[3][4][5] These molecules form hydrogen-bonded dimers, though the dimers themselves are not centrosymmetric.[2][3][4][5] The crystal packing is characterized by a herringbone arrangement of centrosymmetric pairs of molecules running parallel to the bc-plane.[2][3][4] The molecules exhibit stacking along the short a-axis.[2][3][4][5]

While detailed tables of all bond lengths, bond angles, and torsion angles are available in the deposited Crystallographic Information Framework (CIF) files, the original research indicates that all these geometric parameters fall within normal ranges.[3]

Experimental Protocols

The determination of the crystal structure of **2-Anthraquinonecarboxylic acid** involved a multi-step process, as outlined below.

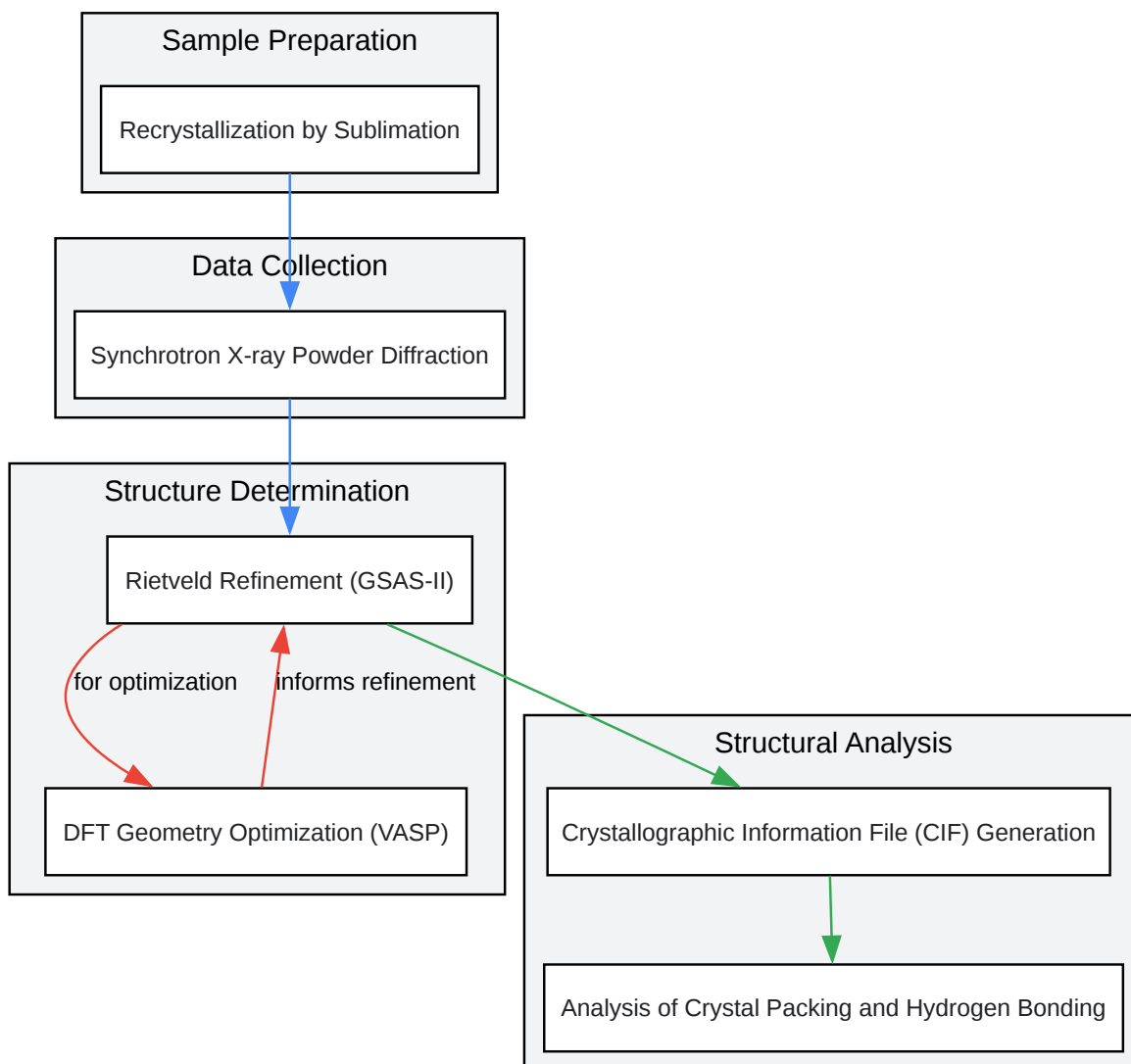
Sample Preparation and Data Collection

- Recrystallization: The initial sample of **2-Anthraquinonecarboxylic acid** was recrystallized by sublimation to obtain long needles suitable for analysis.
- Synchrotron X-ray Powder Diffraction: High-resolution powder diffraction data were collected at the Advanced Photon Source at Argonne National Laboratory.^[4]

Structure Solution and Refinement

The crystal structure was solved and refined using the Rietveld method, a whole-pattern fitting technique, implemented in the GSAS-II software package.^[4] The refinement process was complemented by Density Functional Theory (DFT) calculations to optimize the geometry of the molecule.^{[2][3][4][5]}

The following diagram illustrates the experimental workflow:



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